

Application Notes and Protocols for Dapagliflozin (DAPA)

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Compound of Interest

Compound Name: *Dapoa*

Cat. No.: *B2885545*

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A Note on Compound Specificity: The term "**Dapoa**" is ambiguous and could refer to several different chemical compounds. These application notes focus on Dapagliflozin, a well-researched SGLT2 inhibitor, based on the available scientific literature. Researchers should verify the specific compound of interest for their experiments.

These notes are intended for researchers, scientists, and drug development professionals working with Dapagliflozin in a laboratory setting.

Introduction

Dapagliflozin is an oral hypoglycemic drug that acts as a selective sodium-glucose cotransporter-2 (SGLT2) inhibitor.[1] Beyond its use in managing diabetes, recent studies have highlighted its potential in other therapeutic areas, such as rheumatoid arthritis, by modulating key signaling pathways.[1] These notes provide an overview of dosages, concentrations, and experimental protocols for the use of Dapagliflozin in research applications.

In Vivo Dosage and Administration

The following table summarizes the in vivo dosage of Dapagliflozin used in a study on adjuvant-induced arthritic rats.

Animal Model	Compound	Doses Administered	Route of Administration	Study Duration
Adjuvant-Induced Arthritic Rats	Dapagliflozin	1, 5, or 10 mg/kg/day	p.o. (oral)	3 weeks

Table 1: In Vivo Dosage of Dapagliflozin in a Rheumatoid Arthritis Model.[\[1\]](#)

Experimental Protocols

Adjuvant-Induced Arthritis Model in Rats

This protocol describes the induction of arthritis in rats and subsequent treatment with Dapagliflozin.

Materials:

- Complete Freund's Adjuvant (CFA)
- Dapagliflozin
- Methotrexate (as a standard treatment for comparison)
- Vehicle for Dapagliflozin (e.g., 0.5% carboxymethylcellulose)

Procedure:

- Induction of Arthritis:
 - Administer a single subcutaneous injection of CFA into the sub-plantar region of the right hind paw of the rats.
- Treatment Groups:
 - Divide the arthritic rats into several groups:
 - Control (vehicle-treated)

- Dapagliflozin (1, 5, and 10 mg/kg/day, p.o.)
- Methotrexate (0.75 mg/kg/week, i.p.)
- Combination of Dapagliflozin and Methotrexate
- Treatment Administration:
 - Begin treatment on the day of CFA injection and continue for the duration of the study (e.g., 3 weeks).
- Assessment of Arthritis:
 - Monitor and record the following parameters regularly:
 - Gait score
 - Paw diameter
 - Arthritic index (AI)
- Biochemical and Histological Analysis:
 - At the end of the study, collect blood and tissue samples for analysis of:
 - Rheumatoid factor (RF)
 - Matrix metalloproteinases (MMP-1, MMP-3)
 - Inflammatory cytokines (TNF- α , IL-1 β , IL-6)
 - NF- κ B p65 expression
 - Markers of autophagy (Beclin-1, ULK-1, ATG-7)
 - Markers of apoptosis (CASP-3, CASP-9, p53, Bax/Bcl2 ratio)
 - AMPK activation (p-AMPK/t-AMPK ratio)

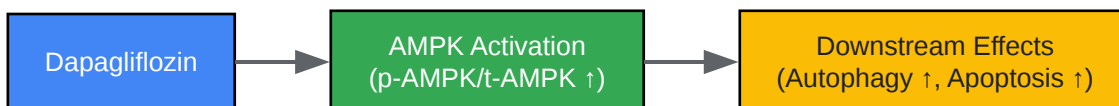
- Hedgehog signaling pathway components (Shh, Ptch1, Smo, Gli-1)
- Perform radiographic and histological examination of the joints.

Signaling Pathways Modulated by Dapagliflozin

Dapagliflozin has been shown to exert its effects by modulating several key signaling pathways, including the AMPK and Hedgehog pathways.

AMPK Signaling Pathway

Dapagliflozin has been observed to upregulate the articular activity of AMP-activated protein kinase (AMPK).[1]

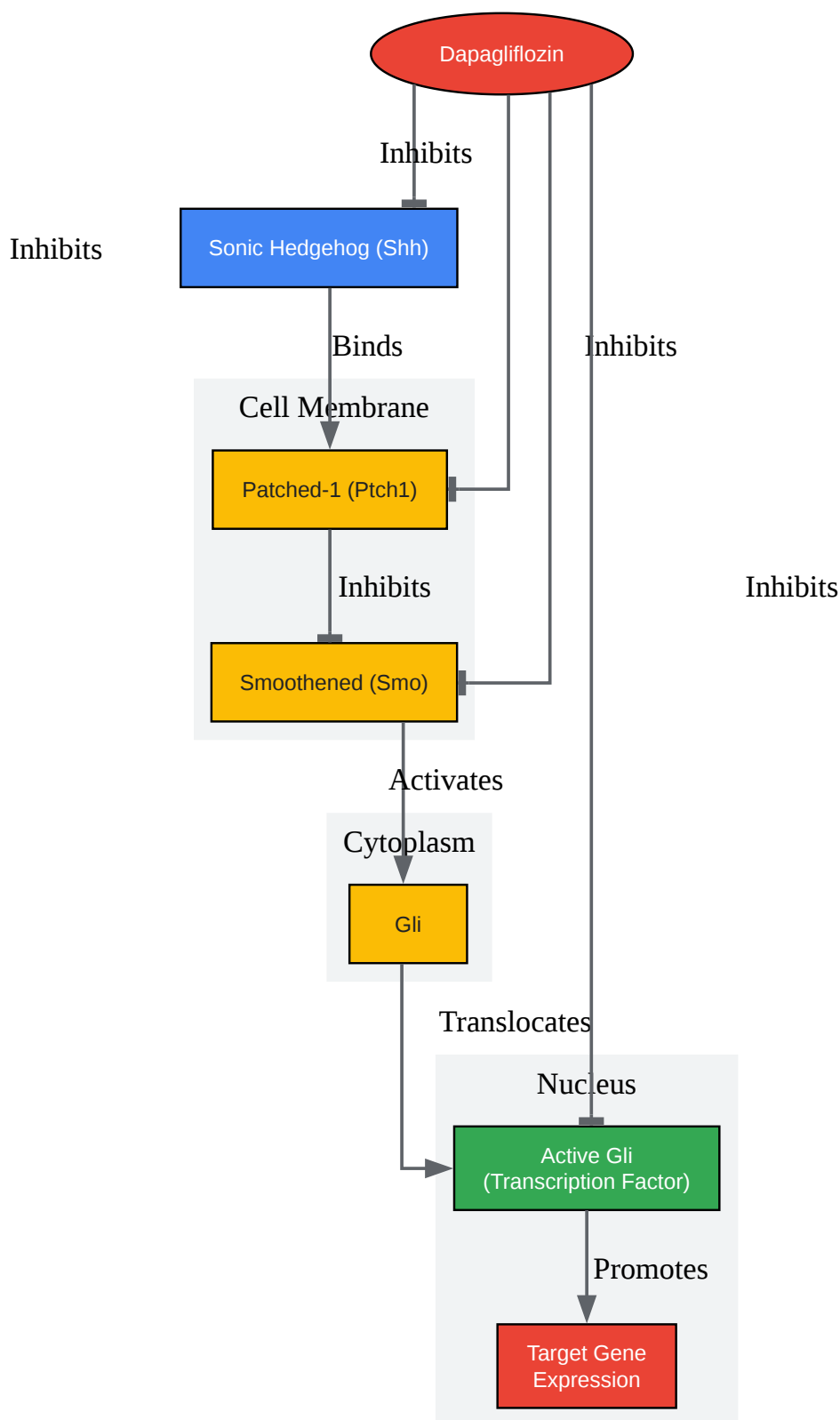


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Figure 1: Dapagliflozin-mediated activation of the AMPK signaling pathway.

Hedgehog Signaling Pathway

Dapagliflozin has been found to inhibit the Hedgehog signaling pathway.[1] In rheumatoid arthritis, this pathway is often upregulated, promoting the proliferation of fibroblast-like synoviocytes.[1]



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Figure 2: Inhibition of the Hedgehog signaling pathway by Dapagliflozin.

Conclusion

Dapagliflozin demonstrates significant therapeutic potential beyond its primary indication, mediated through its effects on critical cellular signaling pathways. The provided dosages and protocols offer a foundation for further research into the mechanisms and applications of this compound. It is essential for researchers to adapt these protocols to their specific experimental designs and to consult the primary literature for more detailed information.

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References

- 1. Dapagliflozin targets the crosstalk between apoptosis, autophagy, and Hedgehog signaling pathways through AMPK activation in the adjuvant-induced arthritic rat model - PMC [pmc.ncbi.nlm.nih.gov]
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